

valencene biosynthesis pathway in plants

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Compound Focus: Valencene

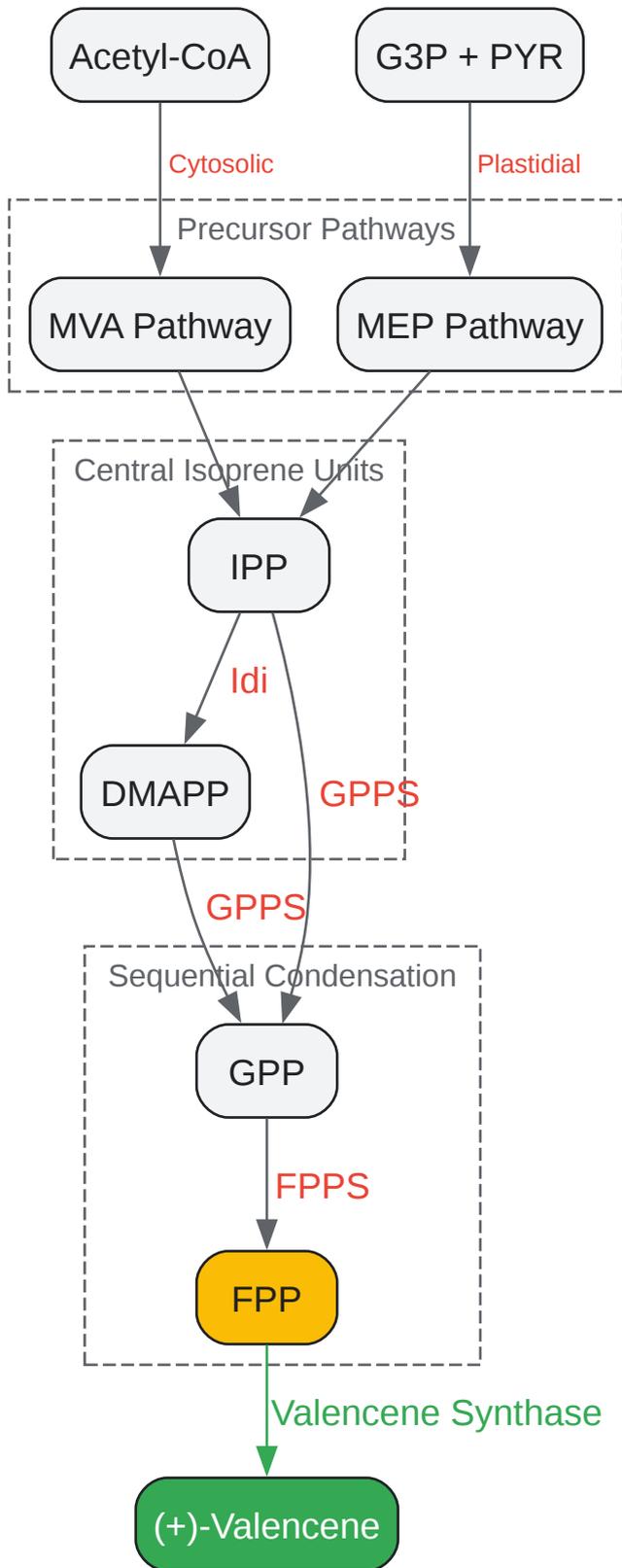
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Core Biosynthesis Pathway

The biosynthesis of **valencene**, a sesquiterpene, is part of the larger isoprenoid (terpenoid) biosynthesis network in plants [1]. The core pathway can be visualized as follows:



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Valencene is synthesized from FPP, which is built from IPP and DMAPP units derived from the MVA and MEP pathways.

Detailed Pathway Breakdown

1. Formation of Universal Precursors (IPP and DMAPP) Sesquiterpenes are built from **isopentenyl pyrophosphate (IPP)** and its isomer **dimethylallyl pyrophosphate (DMAPP)** [1]. Plants use two pathways:

- **Mevalonate (MVA) Pathway:** operates in the **cytosol**; starts from acetyl-CoA [1].
- **Methylerythritol Phosphate (MEP) Pathway:** operates in **plastids**; starts from pyruvate (PYR) and glyceraldehyde-3-phosphate (G3P) [1].

2. Sequential Condensation to Form FPP

- **GPPS (GPP synthase)** condenses one DMAPP and one IPP to form **geranyl pyrophosphate (GPP, C10)** [1].
- **FPPS (FPP synthase)** adds another IPP molecule to GPP to form the direct **valencene** precursor **farnesyl pyrophosphate (FPP, C15)** [1].

3. Cyclization by Valencene Synthase

- The key enzymatic step is cyclization of FPP, catalyzed by the **valencene synthase** enzyme [2]. This reaction forms the characteristic bicyclic structure of **valencene** and releases an inorganic diphosphate [3].

Regulation of the Pathway

The **valencene** biosynthesis pathway is not static and is subject to precise regulatory control.

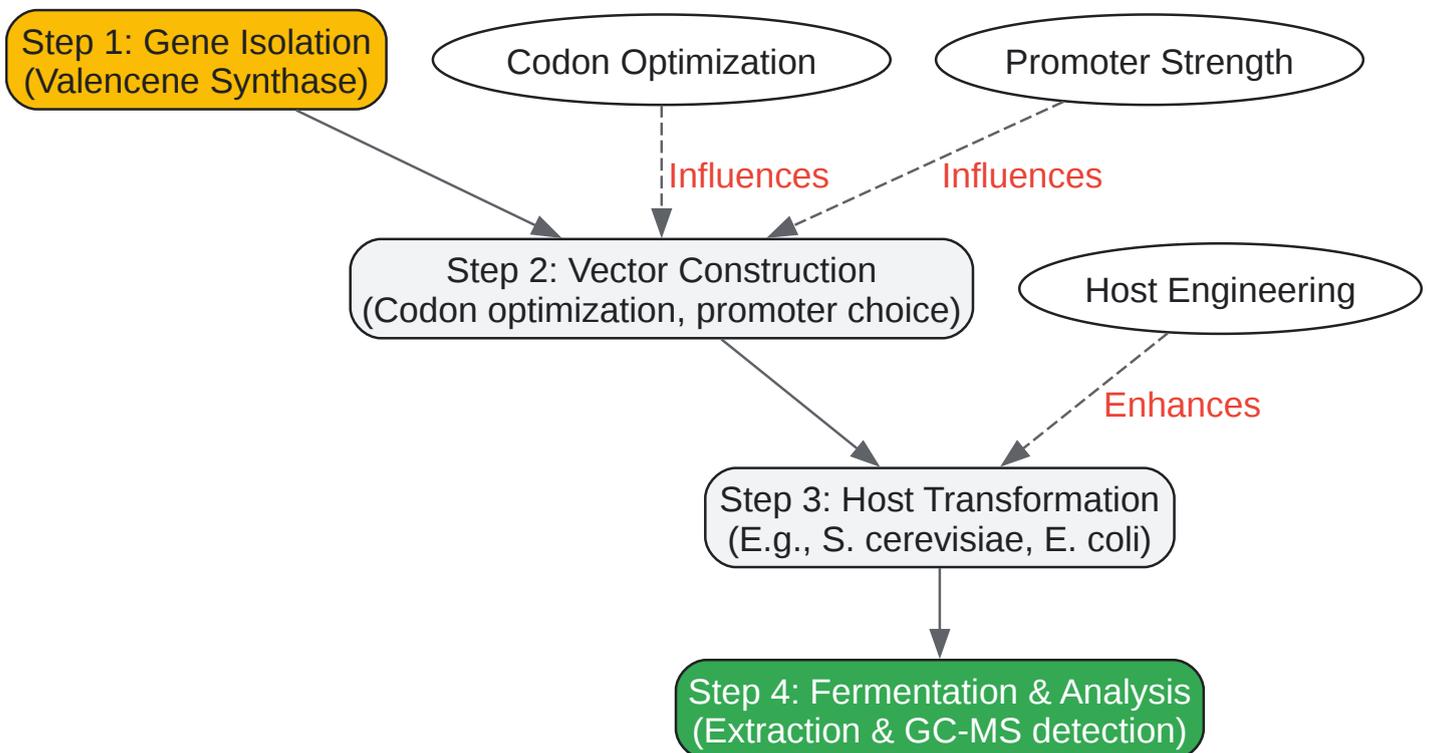
Regulatory Factor	Effect on Valencene Biosynthesis
Fruit Development Stage	Content increases dramatically during late fruit development (e.g., 93-fold increase 210 days after full bloom in citrus) [1].
Ethylene Hormone	Treatment can increase valencene accumulation by over 20% and upregulate valencene synthase gene expression [1].

Regulatory Factor	Effect on Valencene Biosynthesis
Transcription Factors	Expression of valencene synthase gene is regulated by specific transcription factors (e.g., CitAP2.10 in citrus) [1].
Biotic Stress (HLB Disease)	Huanglongbing (HLB/citrus greening) infection leads to reduced valencene production and downregulation of terpenoid biosynthesis pathways [1] [4].

Key Experimental Approaches

For researchers aiming to study or manipulate this pathway, several established methodologies are highlighted in the literature.

1. Heterologous Production in Microbial Hosts A common strategy to validate gene function and achieve production outside the plant is heterologous expression [1] [5]. A generalized workflow is:



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General workflow for establishing **valencene** production in a microbial host like yeast.

2. Metabolic Engineering Strategies Once a functional pathway is established in a host, production titers can be significantly enhanced through systematic metabolic engineering [6] [5]:

- **Enhancing Precursor Supply:** Overexpression of key MVA pathway genes to increase FPP flux [6] [5].
- **Down-regulating Competing Pathways:** Knocking out genes that divert FPP to other metabolites [5].
- **Enzyme Engineering:** Using protein engineering to improve the catalytic efficiency or stability of **valencene** synthase [5].

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